

Methyllycaconitine citrate stability and long-term storage conditions

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Compound of Interest

Compound Name: Methyllycaconitine citrate

Cat. No.: B15623058

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Methyllycaconitine Citrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **Methyllycaconitine citrate** (MLA).

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for solid **Methyllycaconitine citrate**?

A1: Solid **Methyllycaconitine citrate** should be stored at -20°C under desiccating conditions. Following this recommendation, the product can be stored for at least four years.^[1]

Q2: How should I store reconstituted **Methyllycaconitine citrate** solutions?

A2: For reconstituted stock solutions, it is recommended to aliquot the solution to prevent repeated freeze-thaw cycles.^{[2][3]} For short-term storage, solutions can be kept at -20°C for up to one month.^[2] For longer-term storage, it is advisable to store the aliquots at -80°C, which will maintain stability for up to six months.^[2]

Q3: In which solvents can I dissolve **Methyllycaconitine citrate**?

A3: **Methyllycaconitine citrate** is soluble in water up to 10 mM and in DMSO up to 100 mM.[4]

Q4: Is **Methyllycaconitine citrate** light sensitive?

A4: While specific photostability data is not readily available, it is recommended to protect the compound from light.[3]

Troubleshooting Guide

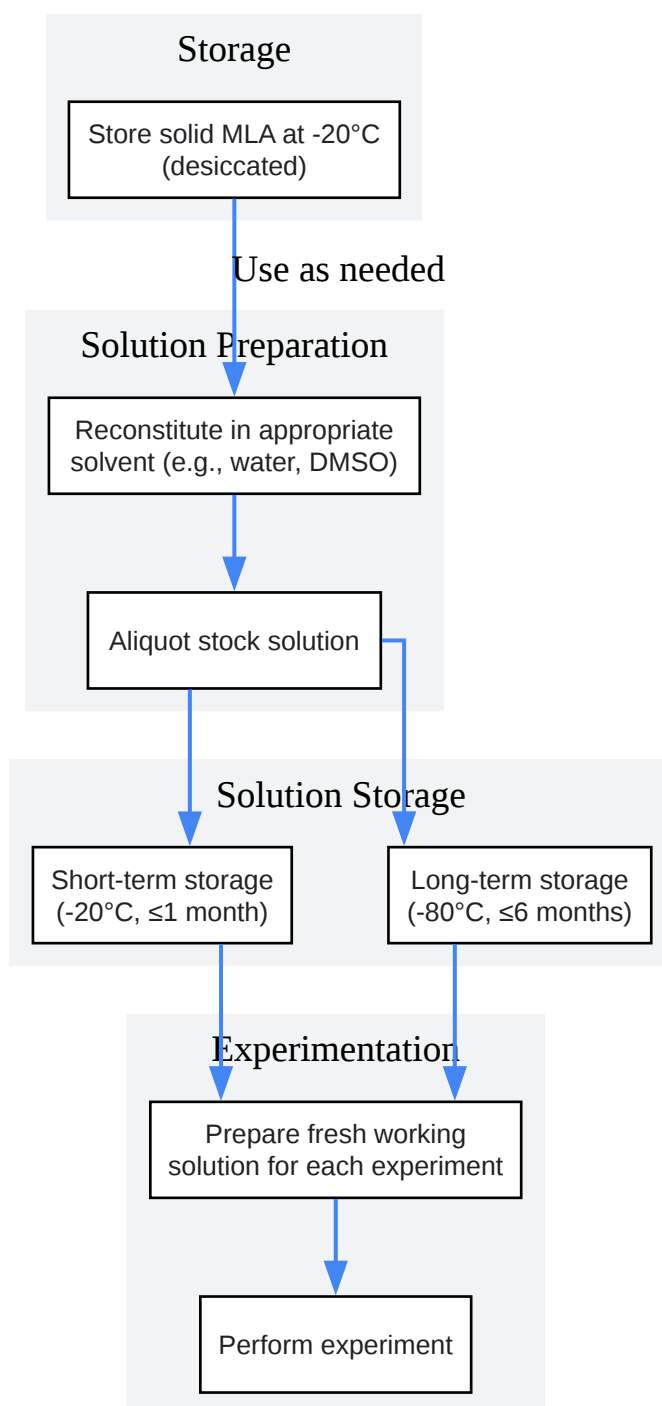
| Issue | Possible Cause | Recommended Solution |
|---|--|---|
| Unexpected experimental results or loss of compound activity. | Improper storage of the solid compound. | Ensure the solid compound is stored at -20°C under dry conditions. |
| Improper storage of the reconstituted solution. | Aliquot stock solutions and store at -20°C for short-term or -80°C for long-term use. Avoid multiple freeze-thaw cycles.[2] [3] | |
| Degradation of the working solution. | It is recommended to prepare working solutions fresh on the day of the experiment.[2] | |
| Difficulty dissolving the compound. | Incorrect solvent or concentration. | Methyllycaconitine citrate is soluble in water (up to 10 mM) and DMSO (up to 100 mM).[4] Ensure you are using an appropriate solvent and not exceeding the solubility limit. |
| Compound has degraded due to improper storage. | If the compound has not been stored correctly, it may have degraded. It is advisable to use a fresh vial of the compound. | |

Stability and Storage Conditions Summary

| Form | Storage Temperature | Duration | Additional Notes |
|------------------------------|---------------------|--------------------------------------|---|
| Solid | -20°C | Up to 4 years or more ^[1] | Store under desiccating conditions. |
| Reconstituted Stock Solution | -20°C | Up to 1 month ^[2] | Aliquot to avoid freeze-thaw cycles. ^[2] ^[3] |
| Reconstituted Stock Solution | -80°C | Up to 6 months ^[2] | Aliquot to avoid freeze-thaw cycles. ^[2] ^[3] |

Experimental Workflow and Best Practices

To ensure the integrity of your experiments, it is crucial to follow a standardized workflow for handling **Methyllycaconitine citrate**.

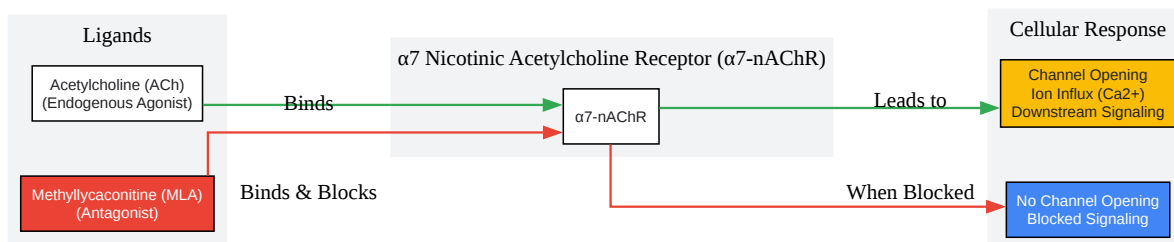


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Caption: Recommended workflow for handling and storing **Methyllcaconitine citrate**.

As a selective antagonist of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ -nAChR), the proper handling of **Methyllcaconitine citrate** is critical for obtaining reliable and reproducible results

in neuroscience and drug development research.



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Caption: Simplified signaling pathway showing MLA's role as an $\alpha 7$ -nAChR antagonist.

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